Comprehensive Characterization of 2-Ethyloxan-4-amine: Free Base vs. Hydrochloride Salt

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Ethyloxan-4-amine*
CAS No.:	*1334147-26-0*
Cat. No.:	*B3232101*

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Executive Summary

2-Ethyloxan-4-amine (IUPAC: 2-ethyltetrahydro-2H-pyran-4-amine) is a critical saturated oxygen heterocycle used as a scaffold in medicinal chemistry. It serves as a pharmacophore in kinase inhibitors (e.g., LRRK2 inhibitors) and GPCR ligands, where the tetrahydropyran ring provides a polar yet lipophilic spacer that improves metabolic stability compared to cyclohexane analogs.

This guide details the physical properties, stereochemical considerations, and handling protocols for both the Free Base (typically a volatile oil) and the Hydrochloride Salt (a stable crystalline solid). Understanding the interconversion between these forms is essential for optimizing reaction yields and drug formulation.

Molecular Identity[1]

- IUPAC Name: 2-ethyltetrahydro-2H-pyran-4-amine[1][2]
- Common Name: **2-Ethyloxan-4-amine**[3][4]

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- CAS Number: 1334147-26-0 (Free Base)[1]
- Molecular Formula: C

  H

  NO

Physical Properties Comparative Analysis

The transition from free base to hydrochloride salt drastically alters the physicochemical profile of the molecule. The free base is suited for nucleophilic reactions (e.g., amide coupling, reductive amination), while the hydrochloride salt is preferred for storage, handling, and purification.

Table 1: Comparative Physicochemical Properties

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Property	Free Base (2-Ethyloxan-4-amine)	Hydrochloride Salt (2-Ethyloxan-4-amine HCl)
Molecular Weight	129.20 g/mol	165.66 g/mol
Physical State	Colorless to pale yellow oil	White to off-white crystalline solid
Boiling Point	186.7°C (Predicted at 760 mmHg)	N/A (Decomposes/Sublimes)
Melting Point	< 20°C (Likely liquid at RT)	135–160°C (Analog inferred*)
Solubility (Water)	Moderate (pH dependent)	High (>100 mg/mL)
Solubility (Organic)	Soluble in DCM, EtOAc, MeOH, THF	Soluble in MeOH, DMSO, Water; Insoluble in Et2O, Hexane
LogP (Octanol/Water)	0.7 – 1.17 (Predicted)	< 0 (Ionized)
pKa (Conjugate Acid)	~10.5 (Typical for secondary amines)	N/A
Hygroscopicity	Low	Moderate to High (Desiccant required)

*Note: Exact experimental melting point for the 2-ethyl HCl salt is rarely reported in open literature. The structural analog 2-methyltetrahydro-2H-pyran-4-amine HCl exhibits a melting point of 144–146°C [1].[5] The 2-ethyl analog is expected to fall within a similar range.

Stereochemical Complexity

2-Ethyloxan-4-amine possesses two chiral centers at positions C2 and C4, giving rise to two pairs of enantiomers (four stereoisomers total).

- Cis-Isomers (Z): The ethyl group at C2 and the amine at C4 are on the same side of the ring. In the lowest energy chair conformation, both groups typically occupy equatorial positions (2-ethyl

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, 4-amino

).

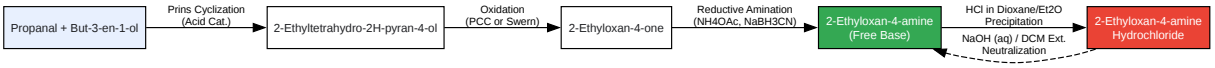
- Trans-Isomers (E): The substituents are on opposite sides. This forces one substituent into an axial position, making the trans isomer generally less thermodynamically stable than the cis diequatorial isomer.

Synthetic Implication: Most non-stereoselective syntheses (e.g., reductive amination of 2-ethyloxan-4-one) yield a mixture of cis and trans isomers, often favoring the cis isomer (thermodynamic control). Separation usually requires chiral Supercritical Fluid Chromatography (SFC) or fractional crystallization of diastereomeric salts.

Synthetic Pathways & Manufacturing

The synthesis of **2-ethyloxan-4-amine** typically proceeds via the construction of the pyran ring followed by functional group manipulation. A common route involves the Prins cyclization of homoallylic alcohols with aldehydes.

Diagram 1: Synthesis and Salt Formation Workflow



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Caption: Synthetic route from acyclic precursors to the amine free base and its conversion to the hydrochloride salt.

Experimental Protocols

Protocol A: Preparation of Hydrochloride Salt from Free Base

Objective: To convert the oily free base into a stable solid for storage or characterization.

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- Dissolution: Dissolve 10.0 mmol (1.29 g) of crude **2-ethyloxan-4-amine** (free base) in 10 mL of anhydrous diethyl ether or ethyl acetate. Ensure the solution is clear.
- Acidification: Cool the solution to 0°C in an ice bath. Dropwise, add 1.1 equivalents (11.0 mmol) of 4M HCl in dioxane (or 2M HCl in diethyl ether) under vigorous stirring.
- Precipitation: A white precipitate should form immediately. Stir at 0°C for 30 minutes, then allow to warm to room temperature for 1 hour to ensure complete crystallization.
- Isolation: Filter the solid using a sintered glass funnel under vacuum / inert atmosphere (nitrogen blanket).
- Washing: Wash the filter cake with 2 x 5 mL of cold anhydrous ether to remove unreacted organic impurities.
- Drying: Dry the solid in a vacuum oven at 40°C for 4 hours.
    - Expected Yield: 85–95%[6]
    - Characterization: Check melting point (Target: >130°C) and 1H NMR (D2O or DMSO-d6).

Protocol B: Recovery of Free Base from Hydrochloride Salt

Objective: To regenerate the reactive amine for use in nucleophilic substitution or coupling reactions.

- Suspension: Suspend 5.0 mmol (0.83 g) of **2-ethyloxan-4-amine** hydrochloride in 10 mL of Dichloromethane (DCM).
- Neutralization: Add 10 mL of 1M aqueous NaOH (or saturated Na2CO3) solution.
- Extraction: Shake vigorously in a separatory funnel until the solid dissolves and two clear layers form.
- Separation: Collect the organic (lower) layer. Extract the aqueous layer twice more with 10 mL DCM.

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- Drying: Combine organic extracts, dry over anhydrous MgSO4 or Na2SO4, and filter.
- Concentration: Remove the solvent under reduced pressure (Rotavap) at 30–40°C. Caution: The free base is moderately volatile; do not use high vacuum for extended periods.
    - Result: Colorless to pale yellow oil.

Handling, Stability & Storage

Stability Profile

- Free Base:
    - Oxidation: Susceptible to air oxidation over time (N-oxide formation). Store under Nitrogen/Argon.
    - Carbonation: Reacts with atmospheric CO2 to form carbamates/carbonates.
    - Volatility: Significant vapor pressure; keep containers tightly sealed.
- Hydrochloride Salt:
    - Hygroscopicity: Salts of low molecular weight amines are often hygroscopic. Store with desiccants.
    - Thermal Stability: Stable up to its melting point.

Storage Recommendations

- Long-term: Store the Hydrochloride salt at -20°C or 4°C in a tightly sealed vial.
- Short-term (Active Use): The free base should be freshly prepared or stored as a solution in a non-protic solvent (e.g., DCM, Toluene) at 4°C.

Diagram 2: Stability & Degradation Logic

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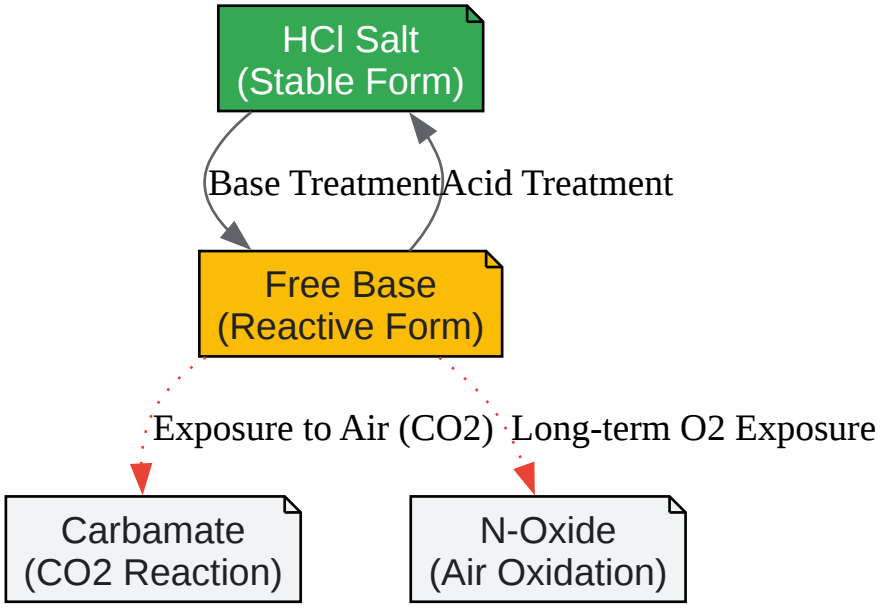

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Caption: Stability cycle highlighting the vulnerability of the free base to atmospheric degradation compared to the salt.

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- To cite this document: BenchChem. [Comprehensive Characterization of 2-Ethyloxan-4-amine: Free Base vs. Hydrochloride Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3232101/docs#comprehensive-characterization-of-2-ethyloxan-4-amine-free-base-vs-hydrochloride-salt]

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